

Sulfo-Cyanine5 dUTP: A Comprehensive Technical Guide for Advanced Molecular Analyses

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Compound of Interest

Compound Name: *Sulfo-Cyanine5 dUTP*

Cat. No.: *B14768164*

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This guide provides an in-depth exploration of Sulfo-Cyanine5 deoxyuridine triphosphate (dUTP), a critical reagent for researchers, scientists, and professionals in drug development. We will delve into its core molecular attributes, principles of application, and detailed protocols to empower your experimental designs and data interpretation.

Core Molecular Attributes of Sulfo-Cyanine5 dUTP

Sulfo-Cyanine5 dUTP is a modified nucleoside triphosphate essential for the enzymatic labeling of DNA. It is an analog of Cyanine5-dUTP, featuring a sulfonated cyanine dye covalently attached to a dUTP molecule. This modification imparts key characteristics that are advantageous in a variety of molecular biology applications.

Molecular Identity and Physicochemical Properties

There appears to be some variability in the reported molecular weight and formula for **Sulfo-Cyanine5 dUTP** across different suppliers, which may arise from different salt forms or hydration states. The most frequently cited values are presented below. It is recommended to refer to the specifications provided by your specific supplier for the most accurate information.

Property	Value	Source(s)
Molecular Weight	1275.89 g/mol	[1][2]
	1255.1 g/mol	[3]
Molecular Formula	C49H66N6Li4O22P3S2	[1][2]
	C50H61N6O22P3S2	[3]
Appearance	Blue solid	[1]
Solubility	Good in water	[1]

The presence of sulfonate groups significantly enhances the water solubility of the molecule, making it highly suitable for use in aqueous buffer systems common in enzymatic reactions without the need for organic co-solvents.[4][5]

Spectral Characteristics

Sulfo-Cyanine5 is a bright, far-red emitting dye, which is a key advantage in fluorescence-based applications as it minimizes interference from the autofluorescence of biological samples.[1][6]

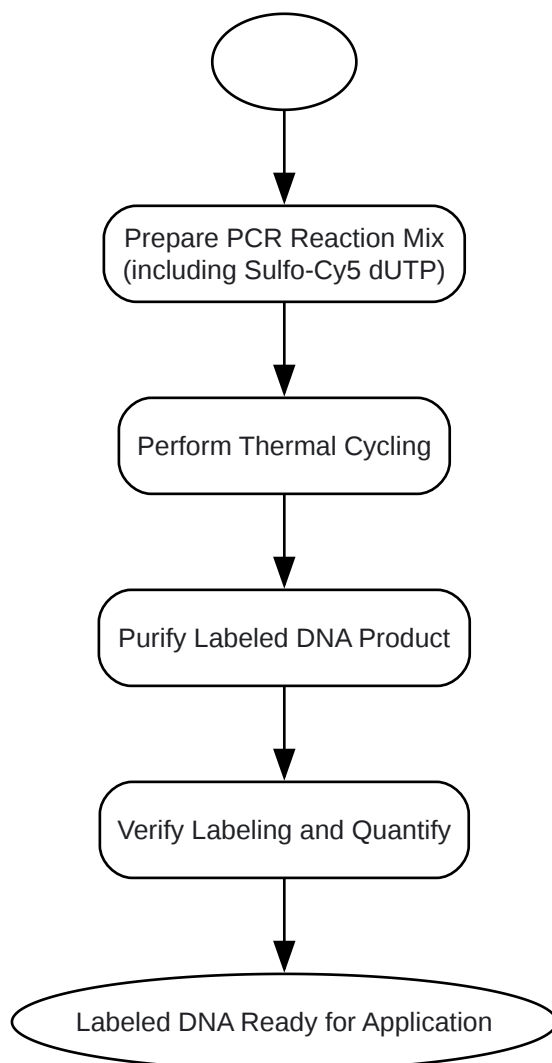
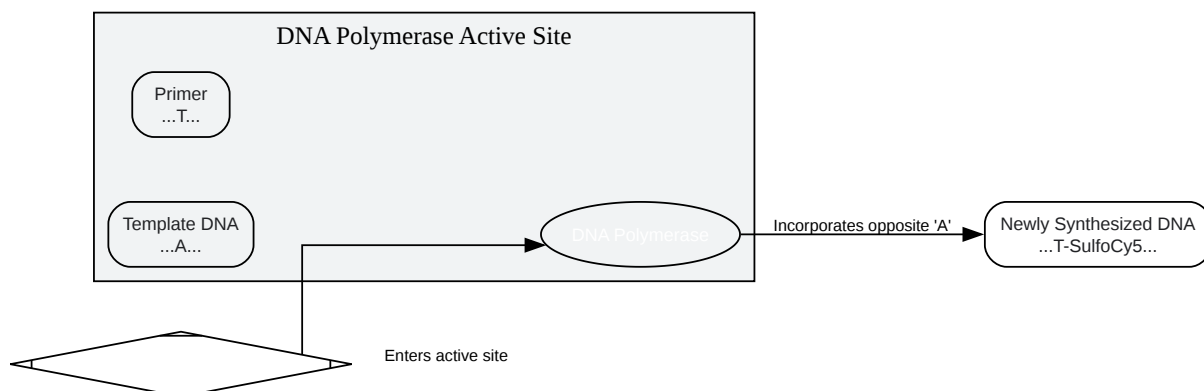
Spectral Property	Value	Source(s)
Excitation Maximum (λ_{ex})	646 nm	[1][3]
Emission Maximum (λ_{em})	662 nm	[1][3]
Molar Extinction Coefficient (ϵ)	271,000 L·mol ⁻¹ ·cm ⁻¹	[1][3]
Fluorescence Quantum Yield (Φ)	0.28	[1][3]

Principle of Action and Key Advantages

Sulfo-Cyanine5 dUTP is designed for enzymatic incorporation into newly synthesized DNA strands. This is achieved by DNA polymerases, which recognize it as an analog of thymidine triphosphate (dTTP) and integrate it opposite adenine bases in a template strand.

A significant feature of many commercially available **Sulfo-Cyanine5 dUTP** formulations is the presence of a long linker arm separating the dye from the nucleotide.^[1] This design choice is critical as it reduces the steric hindrance that the bulky dye molecule might otherwise impose on the DNA polymerase, thereby increasing the efficiency of its incorporation.^[1]

Diagram: Enzymatic Incorporation of **Sulfo-Cyanine5 dUTP**



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